

Essential Safety and Logistical Information for Handling R-7050

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Compound of Interest

Compound Name: R-7050

Cat. No.: B15607873

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For researchers, scientists, and drug development professionals, ensuring safe and effective handling of chemical compounds is paramount. This document provides comprehensive, step-by-step guidance for the personal protective equipment (PPE), operational procedures, and disposal plans required for the TNF- α receptor antagonist, **R-7050**.

Hazard Identification and Personal Protective Equipment (PPE)

R-7050 is classified with several hazards that necessitate careful handling and the use of appropriate PPE.^[1] It is harmful if swallowed, causes skin irritation, serious eye irritation, and may cause respiratory irritation.^[1]

Summary of Hazards:

Hazard Statement	Classification	GHS Code
Harmful if swallowed	Acute toxicity, oral (Category 4)	H302
Causes skin irritation	Skin corrosion/irritation (Category 2)	H315
Causes serious eye irritation	Serious eye damage/eye irritation (Category 2A)	H319
May cause respiratory irritation	Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)	H335

To mitigate these risks, the following PPE is mandatory when handling **R-7050**:

Recommended Personal Protective Equipment (PPE):

Protection Type	Specification
Eye/Face Protection	Wear safety glasses with side-shields or chemical goggles. [1]
Skin Protection	Wear protective gloves (e.g., nitrile rubber) and a lab coat or other protective clothing. [1]
Respiratory Protection	Use only in a well-ventilated area, such as a chemical fume hood. [1] Avoid breathing dust, fume, gas, mist, vapors, or spray. [1]

Operational and Handling Procedures

Proper handling procedures are critical to prevent exposure and contamination.

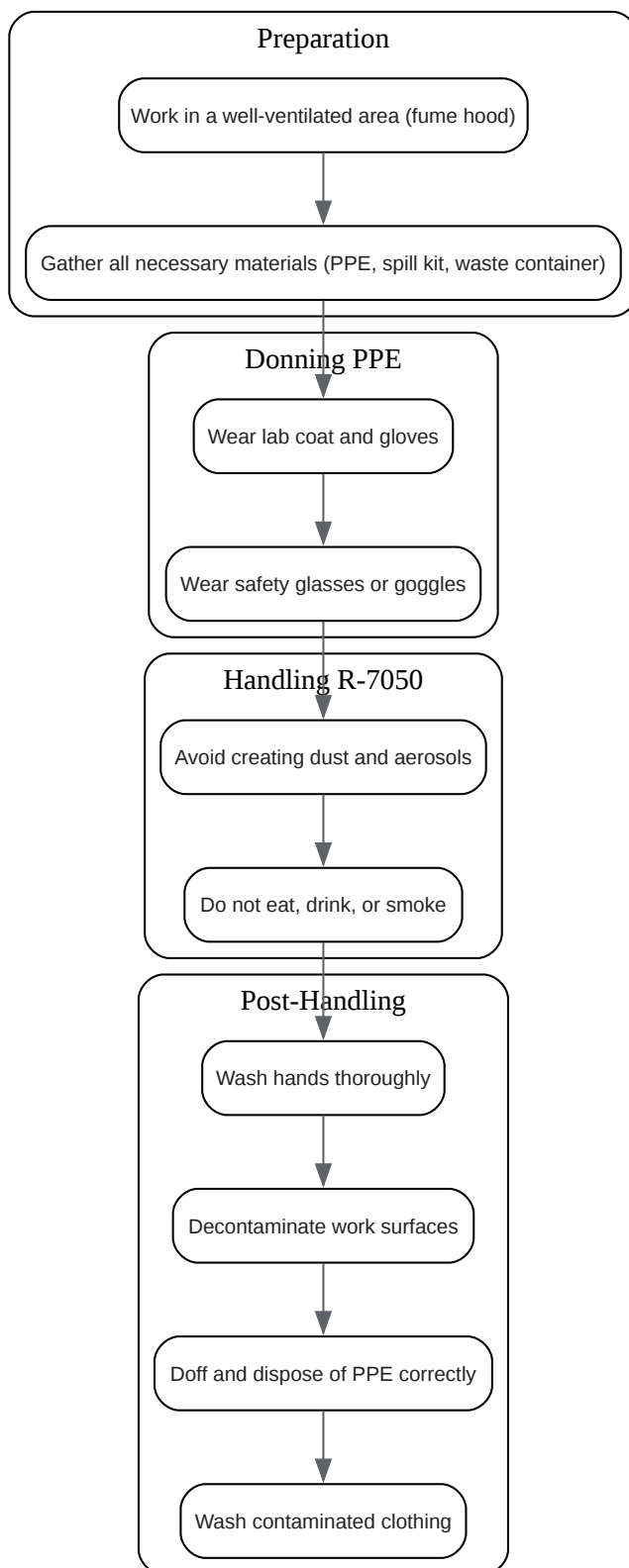
Step-by-Step Handling Protocol:

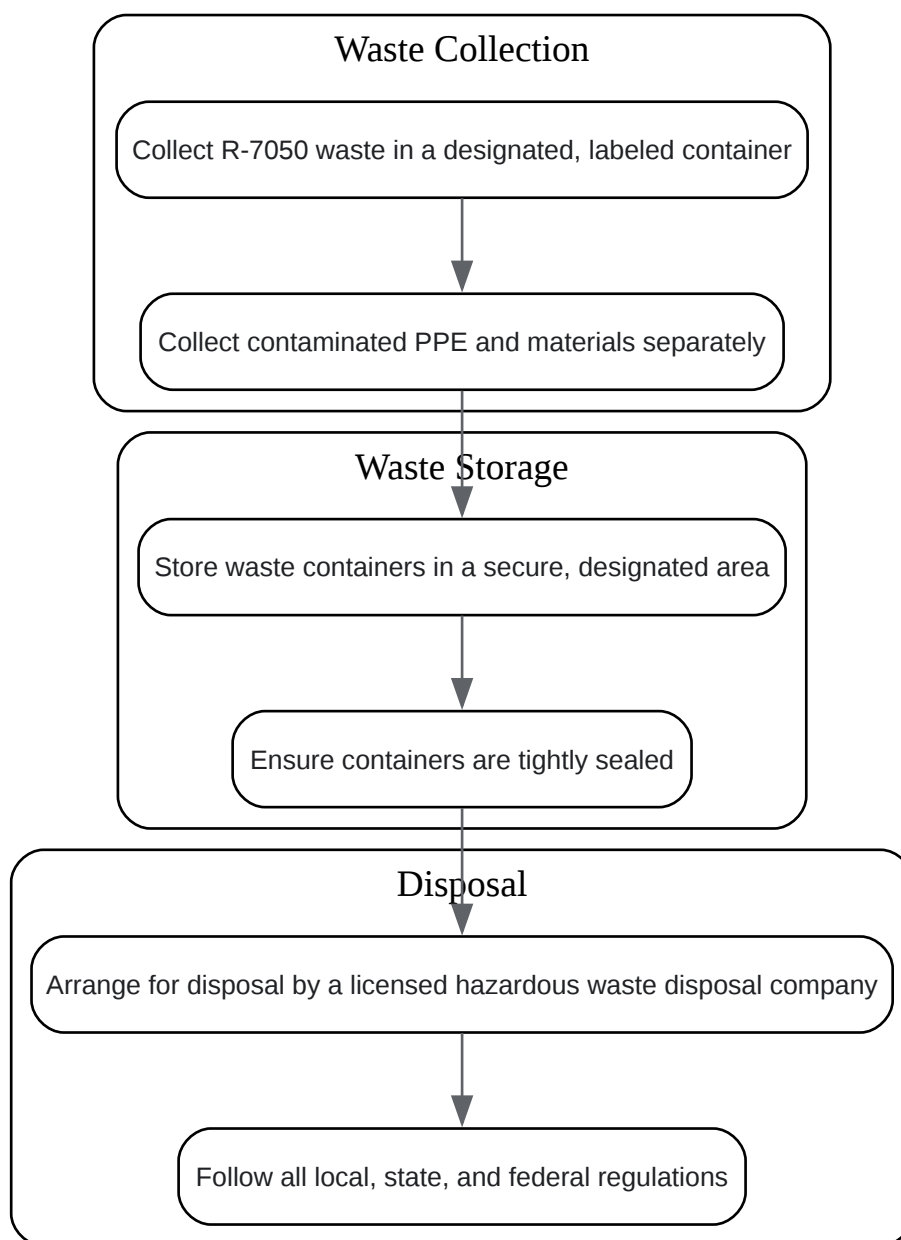
- Preparation: Before handling, ensure you are in a well-ventilated area, preferably a chemical fume hood.[\[1\]](#) Have all necessary equipment, including PPE, spill cleanup materials, and

waste containers, readily available.

- Personal Protective Equipment (PPE): Don the required PPE as specified in the table above.
- Handling the Compound: **R-7050** is a white to beige powder.^[2] Avoid the formation of dust and aerosols.^[1] Do not eat, drink, or smoke when using this product.^[1]
- After Handling: Wash hands thoroughly after handling.^[1] Take off contaminated clothing and wash it before reuse.^[1]

Experimental Workflow for Handling **R-7050**:





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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. R-7050 $\geq 95\%$ (HPLC) | 303997-35-5 [sigmaaldrich.com]
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